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Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	<i>1,3-Dibromo-2-ethoxy-5-isopropylbenzene</i>
CAS No.:	2379321-83-0
Cat. No.:	B6293594

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This guide provides a comprehensive technical overview for the determination and validation of the molecular formula C₁₁H₁₄Br₂O. It is intended for researchers, scientists, and drug development professionals who require a robust understanding of the analytical chemistry principles and methodologies used to characterize novel or synthesized chemical entities. We will move beyond theoretical calculations to detail the experimental workflows that provide empirical validation, ensuring the highest degree of scientific integrity.

Foundational Molecular Properties

The molecular formula C₁₁H₁₄Br₂O provides the elemental composition of the compound. From this, we can derive fundamental theoretical data that will serve as the benchmark for experimental validation.

Elemental Composition and Molecular Weight Calculation

The molecular weight is calculated using the atomic weights of the constituent elements: Carbon (C), Hydrogen (H), Bromine (Br), and Oxygen (O). It is critical to distinguish between the average molecular weight (based on natural isotopic abundance) and the monoisotopic

mass (based on the most abundant isotope of each element), as different analytical techniques measure different values.

Element	Count	Average Atomic Weight (Da)	Monoisotopic Mass (Da)
Carbon	11	12.011	12.00000
Hydrogen	14	1.008	1.00783
Bromine	2	79.904	78.91834
Oxygen	1	15.999	15.99491
Total	~322.03 Da	319.94113 Da[1]	

The monoisotopic mass is the value of primary importance in high-resolution mass spectrometry.

The Challenge of Isomerism

A single molecular formula rarely corresponds to a single chemical structure. Isomers are compounds that share the same molecular formula but have different arrangements of atoms. [2][3] For C₁₁H₁₄Br₂O, numerous structural isomers can exist, each potentially having unique chemical, physical, and pharmacological properties.

Examples of known isomers for C₁₁H₁₄Br₂O include:

- 1,3-dibromo-5-pentoxybenzene[1][4]
- 3,5-bis(bromomethyl)-2,4,6-trimethylphenol[1]

Therefore, while the techniques described herein will confirm the molecular formula and weight, they must be complemented by other spectroscopic methods (e.g., NMR, IR) to elucidate the definitive chemical structure.

Experimental Verification via Mass Spectrometry

Mass Spectrometry (MS) is the cornerstone technique for determining the molecular weight of a compound. It measures the mass-to-charge ratio (m/z) of ionized molecules, providing data of exceptional accuracy.

The Causality of Ionization and Isotopic Patterns

The choice of ionization technique (e.g., Electrospray Ionization - ESI, Atmospheric Pressure Chemical Ionization - APCI) depends on the analyte's properties. For many organic molecules, ESI is a "soft" ionization method that minimizes fragmentation, allowing for clear observation of the molecular ion.

A compound containing two bromine atoms will produce a highly characteristic isotopic pattern in the mass spectrum. Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 natural abundance.^[5] This results in a distinctive cluster of peaks for the molecular ion:

- M+ peak: Contains two ^{79}Br isotopes.
- M+2 peak: Contains one ^{79}Br and one ^{81}Br isotope. This peak will be approximately twice the intensity of the M+ peak.
- M+4 peak: Contains two ^{81}Br isotopes. This peak will be approximately the same intensity as the M+ peak.

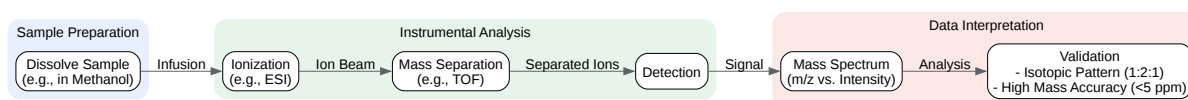
This M:(M+2):(M+4) intensity ratio of roughly 1:2:1 is a definitive signature for a dibrominated compound and serves as a self-validating feature of the analysis.^[6]

Protocol: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Dissolve 1-2 mg of the purified compound in 1 mL of a suitable solvent (e.g., methanol, acetonitrile).
- Instrument Calibration: Calibrate the mass spectrometer using a known standard to ensure high mass accuracy.
- Method Setup:
 - Ionization Mode: ESI, positive or negative ion mode.

- Mass Analyzer: Time-of-Flight (TOF) or Orbitrap for high resolution.
- Scan Range: Set a range appropriate to capture the expected m/z of the molecular ion (e.g., 100-500 m/z).
- Sample Infusion: Introduce the sample solution into the ion source via direct infusion or coupled with liquid chromatography (LC) for sample cleanup.[7][8]
- Data Acquisition: Acquire the mass spectrum, ensuring sufficient signal intensity for the molecular ion cluster.
- Data Analysis:
 - Identify the isotopic cluster corresponding to the molecular ion.
 - Confirm the 1:2:1 peak intensity ratio for M , $M+2$, and $M+4$.
 - Determine the experimental monoisotopic mass from the $M+$ peak. This value should be within 5 ppm of the theoretical value (319.94113 Da).

Workflow Diagram: Mass Spectrometry Analysis



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Caption: Workflow for molecular weight determination by HRMS.

Experimental Verification via Elemental Analysis

Elemental Analysis (EA), specifically CHN combustion analysis, provides an orthogonal, quantitative method to verify the empirical formula of a pure organic compound.[9]

The Principle of Combustion Analysis

This technique involves the complete combustion of a precisely weighed sample in an excess of oxygen. The resulting gases (CO_2 , H_2O , N_2 , etc.) are separated and quantified by a detector. [9][10] The mass fractions of carbon and hydrogen in the original sample are then calculated. For $\text{C}_{11}\text{H}_{14}\text{Br}_2\text{O}$, the theoretical percentages are:

Element	Mass Percentage
Carbon	41.03%
Hydrogen	4.38%
Oxygen	4.97%
Bromine	49.62%

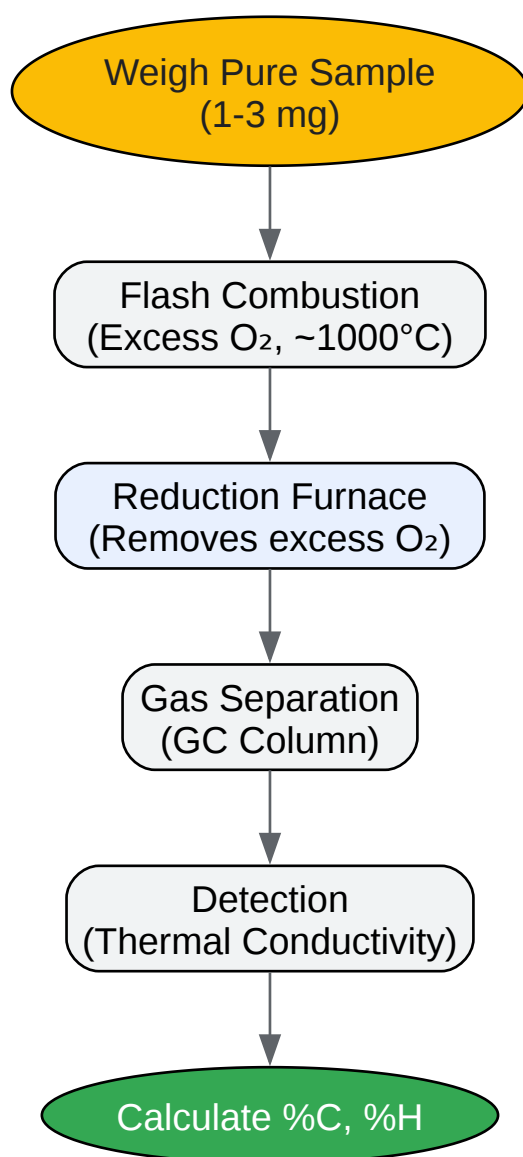
By comparing the experimentally determined percentages of C and H to these theoretical values, the elemental formula can be confirmed. Most chemistry journals consider a deviation of $\pm 0.4\%$ to be acceptable for establishing purity and confirming the formula. [11]

Protocol: CHN Combustion Analysis

- **Sample Preparation:** Ensure the sample is homogenous and meticulously dried to remove any residual solvent or water.
- **Instrument Calibration:** Calibrate the CHN analyzer using a certified organic standard with a known elemental composition (e.g., acetanilide). [12]
- **Sample Weighing:** Accurately weigh approximately 1-3 mg of the sample into a tin capsule using an ultra-microbalance.
- **Combustion:** Place the capsule into the analyzer's autosampler. The instrument will drop the sample into a high-temperature furnace ($\sim 900\text{-}1000\text{ }^\circ\text{C}$) for flash combustion. [9]
- **Gas Separation & Detection:** The combustion products (CO_2 and H_2O) are passed through a gas chromatography column for separation and then measured by a thermal conductivity detector (TCD).

- Data Analysis: The instrument's software calculates the weight percentages of Carbon and Hydrogen in the sample.
- Validation: Compare the experimental %C and %H values to the theoretical values. They should agree within the accepted $\pm 0.4\%$ tolerance.

Workflow Diagram: Elemental Analysis



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Caption: Workflow for elemental formula verification by CHN analysis.

Data Synthesis: A Self-Validating System

The true power of this dual-pronged approach lies in its self-validating nature. High-resolution mass spectrometry provides an extremely precise molecular weight, while elemental analysis confirms the underlying elemental ratios.

- **Agreement:** The molecular formula derived from the accurate mass measurement in MS must be the same formula used to calculate the theoretical percentages for elemental analysis.
- **Purity Check:** A successful elemental analysis (results within $\pm 0.4\%$) corroborates the sample's purity, which is a prerequisite for accurate MS analysis.
- **Confidence:** When the results from both independent techniques align, it provides the highest possible confidence in the assignment of the molecular formula C₁₁H₁₄Br₂O.

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